

An In-depth Technical Guide to (4-bromophenyl)(4-chlorophenyl)methanone

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Compound of Interest

Compound Name: 4-Chlorobenzyl 4-bromophenyl ketone

CAS No.: 107028-33-1

Cat. No.: B13391327

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(4-bromophenyl)(4-chlorophenyl)methanone is a diaryl ketone, a class of organic compounds characterized by a carbonyl group connected to two aryl groups. This particular molecule features a 4-bromophenyl group and a 4-chlorophenyl group, making it an interesting building block in medicinal chemistry and materials science. The presence of two different halogen substituents on the phenyl rings offers distinct sites for further chemical modifications, allowing for the synthesis of a diverse range of more complex molecules. Diaryl ketones, in general, are recognized as important structural motifs in a variety of biologically active compounds, and their synthesis and functionalization are of significant interest to researchers in drug discovery. This guide provides a comprehensive overview of the key identifiers, synthesis, properties, and potential applications of (4-bromophenyl)(4-chlorophenyl)methanone.

Chemical Identifiers and Physical Properties

A clear identification of a chemical compound is fundamental for research and development. The following table summarizes the key identifiers and physical properties for (4-bromophenyl)(4-chlorophenyl)methanone.

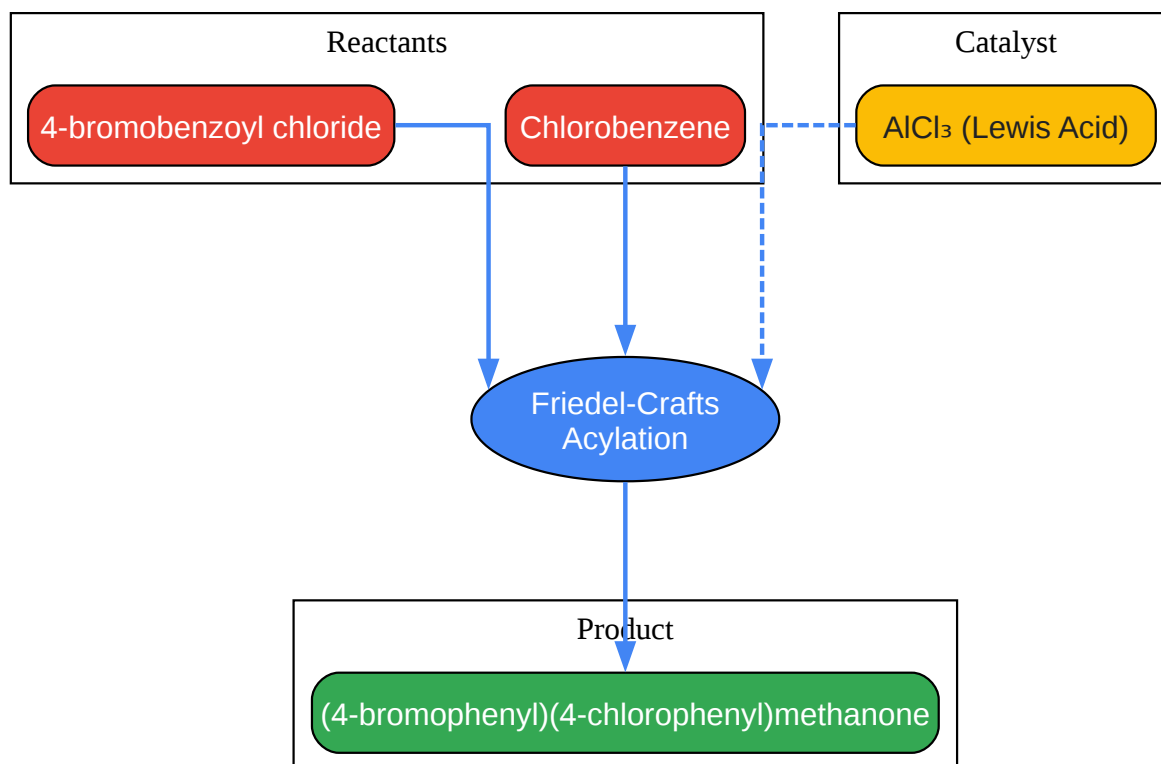
Identifier	Value
CAS Number	27428-57-5[1][2]
IUPAC Name	(4-bromophenyl)(4-chlorophenyl)methanone
Molecular Formula	C ₁₃ H ₈ BrClO[1][3]
Molecular Weight	295.56 g/mol
InChI	InChI=1S/C13H8BrClO/c14-11-5-1-9(2-6-11)13(16)10-3-7-12(15)8-4-10/h1-8H[3]
InChIKey	FYMCXGILCMIOKD-UHFFFAOYSA-N[3]
SMILES	C1=CC(=CC=C1C(=O)C2=CC=C(C=C2)Br)Cl[3]
Appearance	Solid (predicted)
Melting Point	Not available
Boiling Point	Not available
Solubility	Likely soluble in organic solvents

Synthesis of (4-bromophenyl)(4-chlorophenyl)methanone

The synthesis of diaryl ketones such as (4-bromophenyl)(4-chlorophenyl)methanone is most commonly achieved through Friedel-Crafts acylation.[4][5] This electrophilic aromatic substitution reaction involves the reaction of an acyl halide with an aromatic compound in the presence of a Lewis acid catalyst.

Friedel-Crafts Acylation Approach

A plausible and widely used method for the synthesis of (4-bromophenyl)(4-chlorophenyl)methanone is the Friedel-Crafts acylation of chlorobenzene with 4-bromobenzoyl chloride, or alternatively, the acylation of bromobenzene with 4-chlorobenzoyl chloride. The reaction is typically catalyzed by a Lewis acid, such as aluminum chloride (AlCl_3).



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Caption: General workflow for the Friedel-Crafts acylation synthesis.

Step-by-Step Methodology:

- **Reaction Setup:** A reaction vessel is charged with an anhydrous solvent (e.g., dichloromethane or carbon disulfide) and the Lewis acid catalyst (e.g., aluminum chloride). The mixture is cooled in an ice bath.

- **Addition of Acyl Chloride:** 4-Bromobenzoyl chloride, dissolved in the same anhydrous solvent, is added dropwise to the cooled catalyst suspension. This forms the acylium ion electrophile.
- **Addition of Aromatic Substrate:** Chlorobenzene is then added slowly to the reaction mixture.
- **Reaction:** The reaction is stirred at a low temperature and then allowed to warm to room temperature to proceed to completion.
- **Quenching:** The reaction is carefully quenched by pouring it into a mixture of ice and hydrochloric acid to decompose the aluminum chloride complex.
- **Workup and Purification:** The organic layer is separated, washed, dried, and the solvent is removed. The crude product can then be purified by recrystallization or column chromatography.

Spectroscopic Characterization

While specific spectra for (4-bromophenyl)(4-chlorophenyl)methanone are not readily available in public databases, the expected spectroscopic features can be predicted based on the analysis of similar compounds like 4-bromobenzophenone and 4-chlorobenzophenone.

- **^1H NMR:** The proton NMR spectrum is expected to show a complex multiplet in the aromatic region (typically δ 7.2-7.8 ppm). The protons on the 4-bromophenyl ring and the 4-chlorophenyl ring will likely appear as two distinct sets of doublets, characteristic of para-substituted benzene rings.
- **^{13}C NMR:** The carbon NMR spectrum will show signals for the carbonyl carbon (typically δ 190-200 ppm) and the aromatic carbons. The carbon atoms attached to the bromine and chlorine atoms will have their chemical shifts influenced by the "heavy atom effect," which can cause an upfield shift for the carbon attached to bromine.^[6]
- **Infrared (IR) Spectroscopy:** The IR spectrum will be characterized by a strong absorption band for the carbonyl ($\text{C}=\text{O}$) stretching vibration, typically in the range of 1650-1670 cm^{-1} .^[7] ^[8] Additional bands corresponding to C-Br, C-Cl, and aromatic C-H and C=C stretching and bending vibrations will also be present.

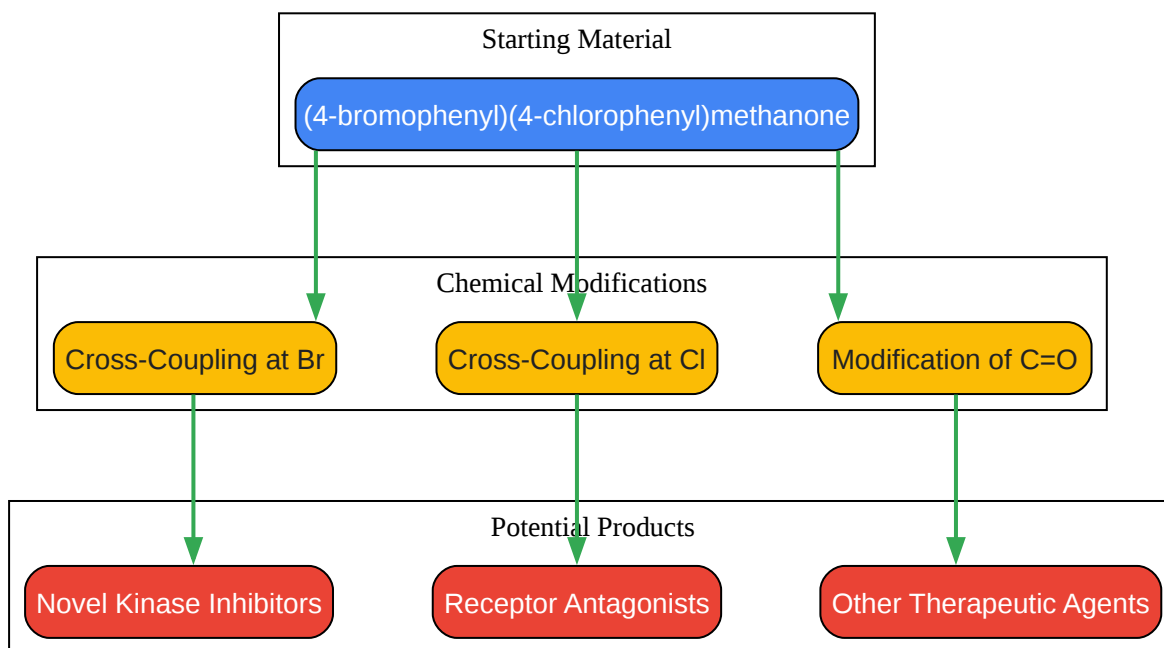
- **Mass Spectrometry (MS):** The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound (295.56 g/mol). Due to the presence of bromine and chlorine isotopes, the molecular ion peak will appear as a characteristic pattern of isotopic peaks. The fragmentation pattern will likely involve the cleavage of the C-C bonds adjacent to the carbonyl group, leading to the formation of acylium ions.

Applications in Research and Drug Development

Diaryl ketones are a significant class of compounds in medicinal chemistry due to their prevalence in various biologically active molecules.^[9] They can act as key intermediates for the synthesis of more complex drug candidates.

While specific applications of (4-bromophenyl)(4-chlorophenyl)methanone in drug development are not extensively documented in publicly available literature, its structure suggests its potential as a versatile building block. The bromo and chloro substituents provide orthogonal handles for various cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), allowing for the introduction of diverse functional groups and the construction of larger, more complex molecular architectures.

For instance, this compound could serve as a precursor for the synthesis of novel kinase inhibitors, receptor antagonists, or other potential therapeutic agents where a diaryl scaffold is a key pharmacophoric element. A recent patent describes the use of a similar compound, (5-bromo-2-chlorophenyl)(4-fluorophenyl)methanone, as a key intermediate in the synthesis of empagliflozin, a drug used to treat type 2 diabetes.^[10] This highlights the potential of such halogenated diaryl ketones in the development of new pharmaceuticals.



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Caption: Potential synthetic pathways from the core compound.

Safety and Handling

As there is no specific Safety Data Sheet (SDS) publicly available for (4-bromophenyl)(4-chlorophenyl)methanone, the safety and handling precautions should be based on those for similar halogenated aromatic ketones.

General Precautions:

- **Personal Protective Equipment (PPE):** Wear appropriate protective clothing, including a lab coat, chemical-resistant gloves, and safety glasses or goggles.^{[11][12][13]}
- **Ventilation:** Use in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.^{[11][13]}

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[\[11\]](#)

Potential Hazards:

Based on data for similar compounds, (4-bromophenyl)(4-chlorophenyl)methanone may cause skin irritation, serious eye irritation, and respiratory tract irritation.[\[14\]](#) In case of exposure, follow standard first-aid procedures:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes.
- Skin Contact: Wash off with soap and plenty of water.
- Inhalation: Move to fresh air.
- Ingestion: Rinse mouth with water.

In all cases of significant exposure, seek medical attention.

Conclusion

(4-bromophenyl)(4-chlorophenyl)methanone is a valuable synthetic intermediate with significant potential in the fields of medicinal chemistry and materials science. Its synthesis via Friedel-Crafts acylation is a well-established and adaptable method. While specific biological activity and detailed physical and spectroscopic data for this compound are not extensively reported, its structural features make it a promising scaffold for the development of novel therapeutic agents and functional materials. As with any chemical compound, proper safety precautions should be observed during its handling and use in a laboratory setting. Further research into the properties and applications of this molecule is warranted to fully explore its potential.

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